

An In-depth Technical Guide to N,N'-Methylenebis(acrylamide)

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Compound of Interest

Compound Name: *Ethylene bisacrylamide*

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Abstract: This technical guide provides a comprehensive overview of N,N'-Methylenebis(acrylamide), a critical cross-linking agent essential in polymer chemistry. Often referred to as "bis-acrylamide," this compound is fundamental to the formation of polyacrylamide gels used extensively in molecular biology, biochemistry, and drug development for the separation of proteins and nucleic acids. This document details its chemical structure, physicochemical properties, and mechanism of action in polymerization. Furthermore, it offers a detailed, field-proven protocol for the preparation of polyacrylamide gels for electrophoresis, providing researchers and scientists with the foundational knowledge for successful application.

Introduction: Clarifying "Ethylene bisacrylamide"

While the topic requested was "**ethylene bisacrylamide**," the compound ubiquitously used in laboratory and industrial settings for creating cross-linked polyacrylamide gels is N,N'-Methylenebis(acrylamide).[1] It is likely that "**ethylene bisacrylamide**" was a misnomer for this standard reagent. N,N'-Methylenebis(acrylamide), commonly abbreviated as BIS or MBAm, is an organic compound featuring two acrylamide groups linked by a central methylene bridge.[2] This bifunctional nature is the key to its function. While acrylamide monomers can polymerize to form long, linear chains, the inclusion of BIS creates a network of cross-links, resulting in a porous and stable gel matrix.[3] The ability to control the porosity and mechanical properties of this gel by adjusting the ratio of acrylamide to BIS has made it an indispensable tool in

research and development, particularly for techniques like polyacrylamide gel electrophoresis (PAGE).[3]

Chemical Structure and Properties

The precise structure of N,N'-Methylenebis(acrylamide) consists of two vinyl-containing acrylamide moieties joined at their nitrogen atoms by a methylene group (-CH₂-).[2] This structure is fundamental to its ability to act as a cross-linker in vinyl addition polymerization reactions.[3]

Chemical Structure of N,N'-Methylenebis(acrylamide): CH₂(NHCOCH=CH₂)₂

The key physicochemical properties of N,N'-Methylenebis(acrylamide) are summarized in the table below, providing essential data for laboratory use and safety considerations.

Property	Value	Source(s)
IUPAC Name	N-[(prop-2-enoylamino)methyl]prop-2-enamide	[4]
Synonyms	BIS, Bis-acrylamide, MBAm, MBAA	[4][5]
CAS Number	110-26-9	[5][6]
Molecular Formula	C ₇ H ₁₀ N ₂ O ₂	
Molecular Weight	154.17 g/mol	[4][6]
Appearance	White crystalline powder	[4][5]
Melting Point	>300 °C (decomposes)	[5]
Solubility	Soluble in water (20 g/L at 20°C), ethanol, and methanol.	[7]
Storage	2-8°C, sensitive to air and light.	[5][7]

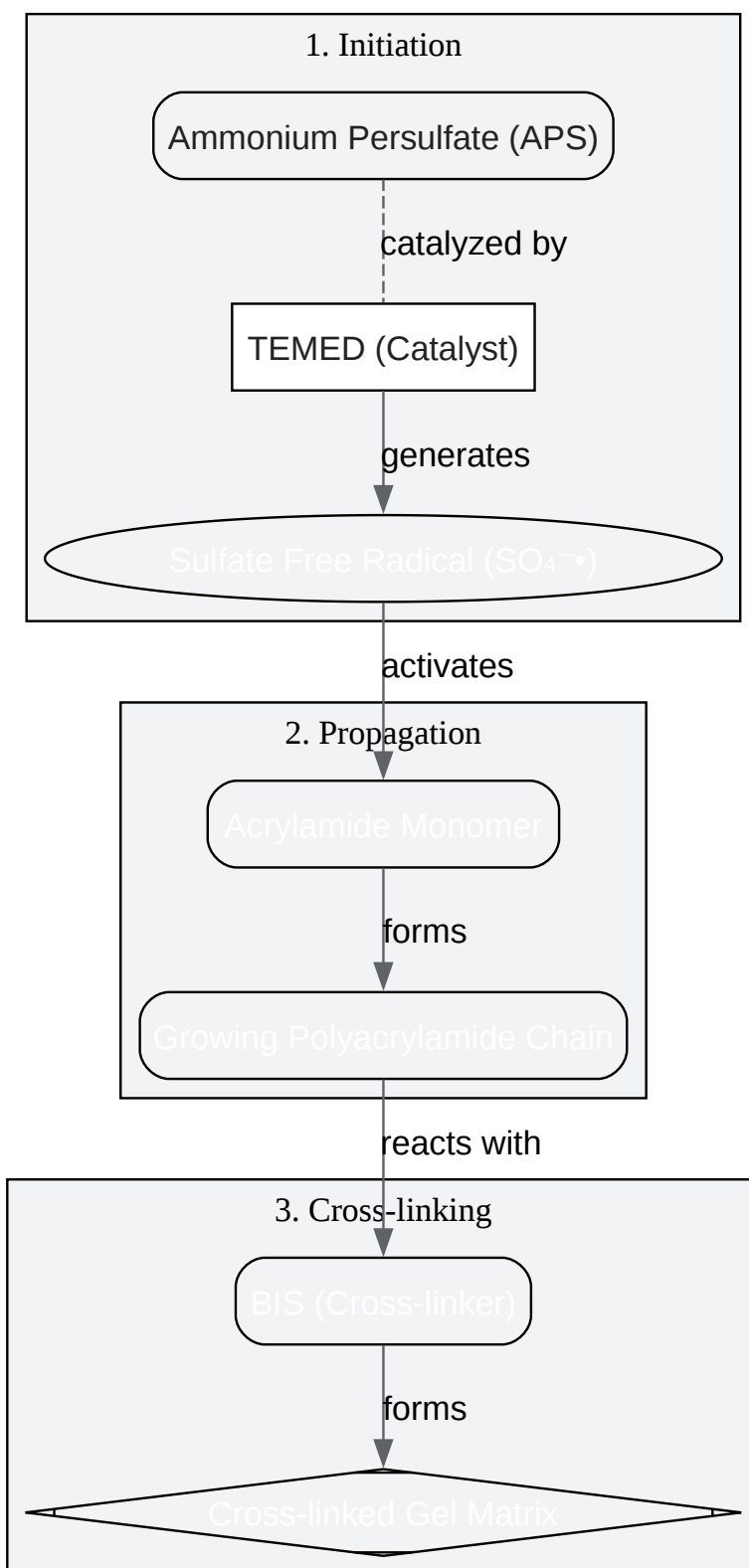
Mechanism of Action: Free-Radical Polymerization and Cross-linking

Polyacrylamide gels are formed through a free-radical polymerization reaction involving acrylamide and N,N'-Methylenebis(acrylamide).^[3] This process is typically initiated by a system that generates free radicals, most commonly ammonium persulfate (APS) and N,N,N',N'-tetramethylethylenediamine (TEMED).^{[3][8]}

The mechanism can be understood in three key stages:

- **Initiation:** TEMED catalyzes the decomposition of the persulfate ion (from APS) to produce highly reactive sulfate free radicals.^{[3][9]}
- **Propagation:** These sulfate radicals attack acrylamide monomers, converting them into free radicals. These activated monomers then react with other acrylamide monomers, leading to the formation of long, linear polymer chains.^[3]
- **Cross-linking:** When an elongating polymer chain radical reacts with one of the vinyl groups of a BIS molecule, it incorporates the BIS into the chain while creating a new radical on the second vinyl group. This second radical can then initiate or react with another growing polyacrylamide chain. This process creates covalent bonds, or cross-links, between the linear chains.

The result is a three-dimensional, porous network, the polyacrylamide gel.^[2] The pore size of this gel, which is critical for its sieving properties in electrophoresis, is determined by the total concentration of acrylamide and, more importantly, by the ratio of acrylamide to the BIS cross-linker.^{[3][10]}



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